

Essential Safety and Operational Guide for Handling d-threo-PDMP

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Compound of Interest

Compound Name: *d-threo-PDMP*

Cat. No.: B045620

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **d-threo-PDMP**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound, fostering a secure laboratory environment.

Compound Data Summary

The following table summarizes the available physical, chemical, and safety data for **d-threo-PDMP** hydrochloride. Note that hazard classifications from different suppliers vary; therefore, a cautious approach to handling is recommended.

Property	Data
Chemical Name	N-[(1R,2R)-2-hydroxy-1-(4-morpholinylmethyl)-2-phenylethyl]-decanamide, monohydrochloride
Synonyms	D-PDMP, (+)-D-threo-PDMP (hydrochloride)
Molecular Formula	C ₂₃ H ₃₈ N ₂ O ₃ • HCl
Molecular Weight	427.0 g/mol
Physical State	Solid
Solubility	Soluble in Ethanol, Methanol, and DMSO.
Storage Conditions	Store at -20°C for long-term storage. ^{[1][2]}
Hazard Identification	Causes serious eye irritation (H319) and may cause respiratory irritation (H335). ^[2] Note: Some suppliers classify this compound as non-hazardous. Due to this discrepancy, it is prudent to handle it as a potentially hazardous substance.

Personal Protective Equipment (PPE)

Consistent with handling potent small-molecule inhibitors and based on a conservative interpretation of available safety data, the following PPE is mandatory when working with **d-threo-PDMP** in its solid form or in solution.

PPE Category	Specification
Hand Protection	Wear two pairs of powder-free nitrile gloves. The outer glove should be removed immediately after handling the compound, and the inner glove should be removed before leaving the work area. Change gloves regularly or if contamination is suspected.[3]
Eye Protection	Use safety glasses with side shields or chemical splash goggles.[2]
Body Protection	A lab coat or a disposable gown should be worn to protect from potential splashes. Ensure cuffs are tucked into the inner pair of gloves.
Respiratory Protection	When handling the solid compound outside of a certified chemical fume hood, a NIOSH-approved N95 or higher-rated respirator is recommended to prevent inhalation of airborne particles.

Experimental Protocols: Handling and Preparation of Solutions

Adherence to the following step-by-step procedures is critical for minimizing exposure and ensuring experimental accuracy.

1. Preparation for Handling:

- Designate a specific work area for handling **d-threo-PDMP**, preferably within a chemical fume hood.
- Ensure all necessary PPE is donned correctly before entering the designated area.
- Assemble all required materials: **d-threo-PDMP**, appropriate solvent (e.g., DMSO, ethanol), calibrated pipettes, vortex mixer, and waste containers.

2. Weighing the Solid Compound:

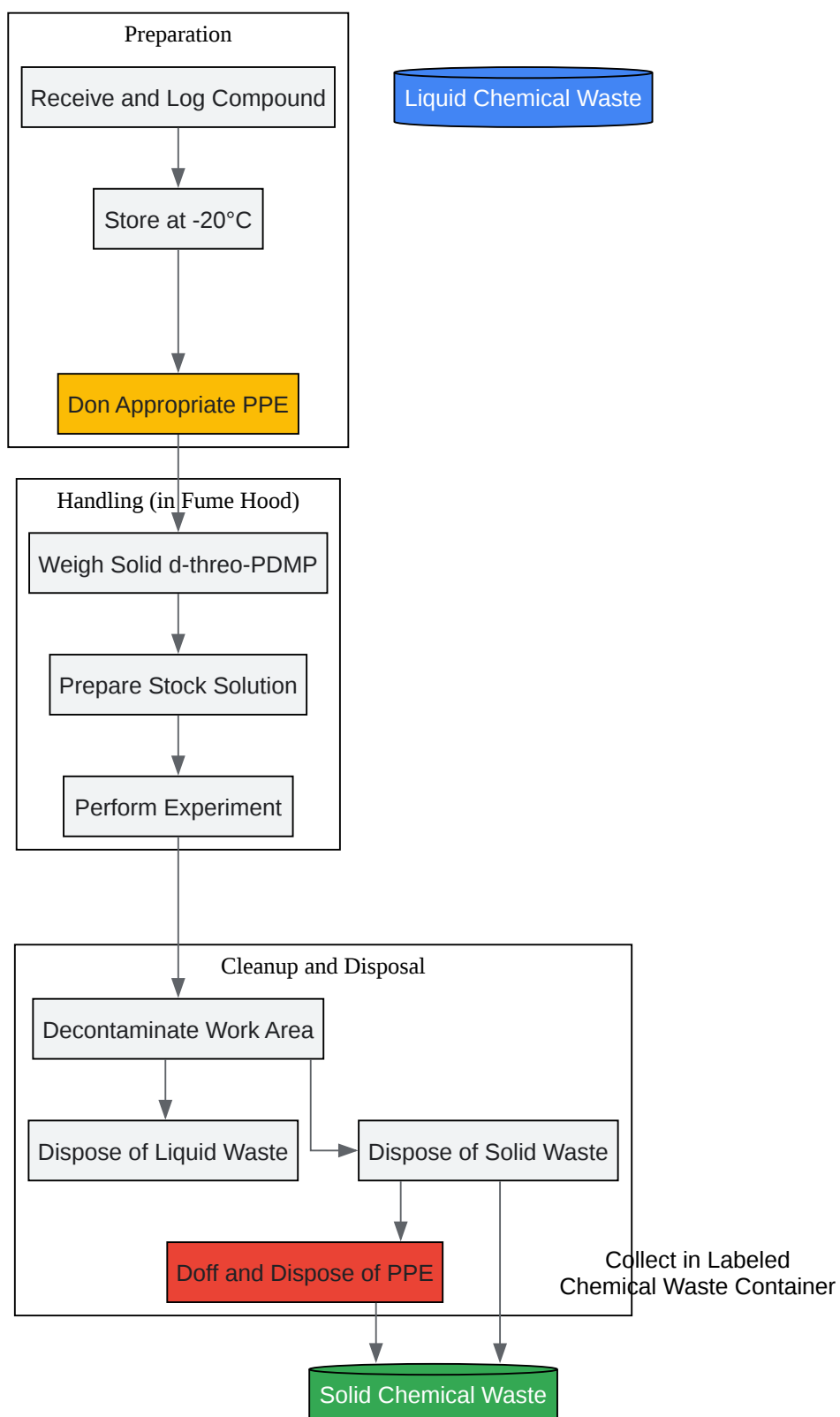
- Perform all weighing operations within a chemical fume hood or a balance enclosure to minimize the risk of inhaling airborne powder.
- Use a dedicated, clean spatula and weighing paper.
- Carefully transfer the desired amount of **d-threo-PDMP** to a suitable container.
- Clean the spatula and the weighing area with a solvent-moistened wipe (e.g., 70% ethanol) immediately after use. Dispose of the wipe in the designated chemical waste container.

3. Preparation of a Stock Solution (Example with DMSO):

- In a chemical fume hood, add the appropriate volume of DMSO to the vessel containing the weighed **d-threo-PDMP**.
- Securely cap the vessel.
- Mix the solution using a vortex mixer until the solid is completely dissolved. Gentle warming in a water bath (up to 37°C) can aid dissolution if necessary.^[1]
- Clearly label the container with the compound name, concentration, solvent, and date of preparation.
- Store the stock solution at -20°C or -80°C for long-term stability.^{[4][5]}

Operational and Disposal Plan

The following workflow outlines the lifecycle of **d-threo-PDMP** in the laboratory, from receipt to disposal, emphasizing safety at each step.



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